

Fries Rearrangement Reaction: A Technical Support Troubleshooting Guide

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Compound of Interest

Compound Name: *1-(4-chloro-5-fluoro-2-hydroxyphenyl)ethanone*

CAS No.: 105533-69-5

Cat. No.: B011172

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Welcome to the technical support center for the Fries rearrangement. This guide is designed for researchers, scientists, and drug development professionals who are looking to optimize this powerful reaction for the synthesis of hydroxyaryl ketones. Here, we move beyond simple protocols to address the nuances of the reaction, providing in-depth, field-proven insights to help you troubleshoot common issues and gain precise control over your experimental outcomes.

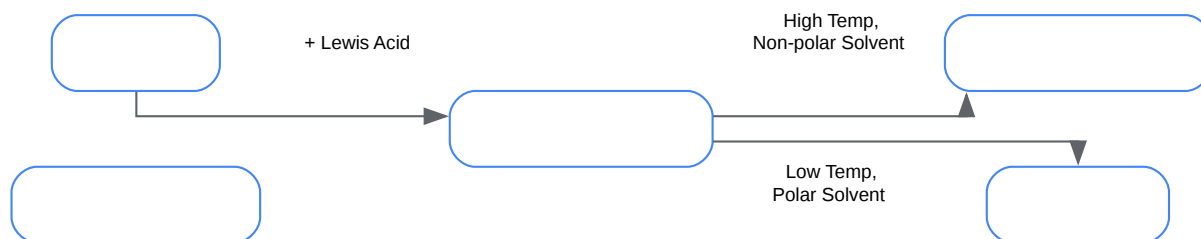
Frequently Asked Questions (FAQs)

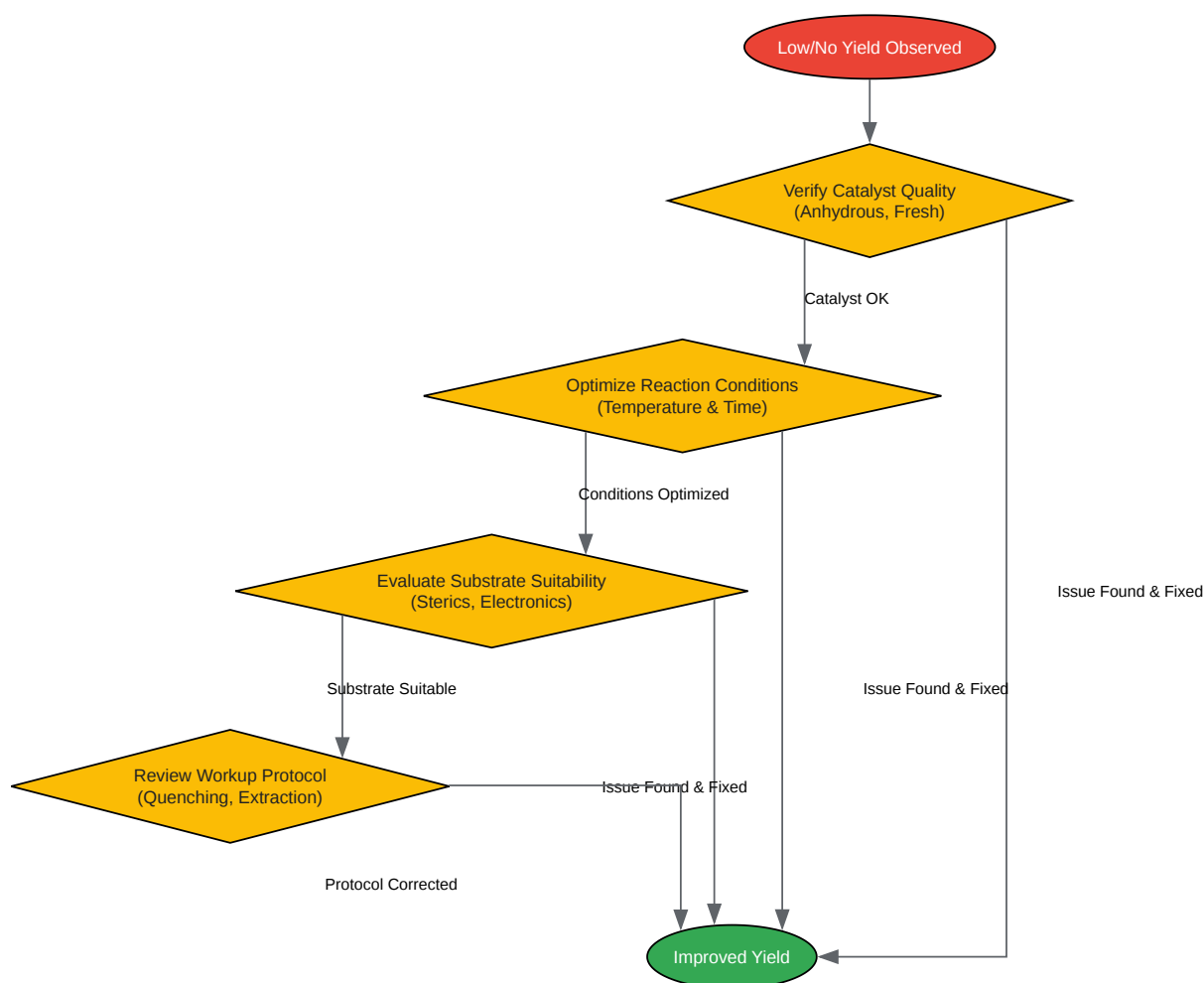
Q1: What is the fundamental mechanism of the Fries rearrangement, and how does it influence the reaction's outcome?

The Fries rearrangement is the transformation of a phenolic ester into a hydroxyaryl ketone, typically catalyzed by a Lewis acid.^[1] The reaction proceeds through the generation of an acylium ion intermediate, which then partakes in an electrophilic aromatic substitution on the

aromatic ring.^[2] The precise mechanism can have both intramolecular and intermolecular characteristics, which can be influenced by the reaction conditions.^[3]

Understanding the mechanism is crucial because it dictates the regioselectivity of the reaction—that is, whether the acyl group migrates to the ortho or para position relative to the hydroxyl group.^[4] This selectivity is not arbitrary; it's a direct consequence of the interplay between kinetic and thermodynamic control.^[4]





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